

3-ethoxypropionic acid safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Ethoxypropionic acid

Cat. No.: B3021120

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An In-depth Technical Guide to the Safe Handling of **3-Ethoxypropionic Acid** and its Ethyl Ester

This guide provides a comprehensive overview of the safety protocols and handling precautions for **3-ethoxypropionic acid** and, more centrally, its widely used derivative, Ethyl 3-ethoxypropionate. For clarity, this document will primarily focus on Ethyl 3-ethoxypropionate (CAS No. 763-69-9), hereafter referred to as EEP, as it is the more common substance in research and industrial applications with extensive safety data available. Information for **3-ethoxypropionic acid** (CAS No. 4324-38-3) will be included where substantive data exists. This document is intended for researchers, chemists, and drug development professionals who require a deep, actionable understanding of how to handle these substances safely.

Chemical Identification and Physicochemical Properties

Understanding the fundamental properties of a chemical is the cornerstone of safe handling. EEP is a slow-evaporating ether-ester solvent valued for its excellent activity in a wide range of applications, including coatings, inks, and as a chemical intermediate.^{[1][2]} Its linear structure and central propionyl group confer a unique combination of properties, such as a slow evaporation rate and high electrical resistance.^[2]

While often searched for under the parent acid's name, the vast majority of commercially available material and associated safety literature refers to the ethyl ester. The parent acid, **3-**

ethoxypropionic acid, is less common and has more limited safety data.

Table 1: Physicochemical Data of Ethyl 3-ethoxypropionate (EEP) and **3-Ethoxypropionic Acid**

Property	Ethyl 3-ethoxypropionate (EEP)	3-Ethoxypropionic Acid
Synonyms	EEP, Ethyl beta-ethoxypropionate[3][4]	Propanoic acid, 3-ethoxy-[5]
CAS Number	763-69-9[1][6][7][8][9]	4324-38-3[5][10]
Molecular Formula	C ₇ H ₁₄ O ₃ [1][6][11][12]	C ₅ H ₁₀ O ₃ [5]
Molecular Weight	146.18 g/mol [1][13]	118.13 g/mol [5]
Appearance	Colorless, transparent liquid[1]	No data available
Boiling Point	166 °C[9]	No data available
Flash Point	58 - 59 °C (Closed Cup)[12][14]	No data available
Density	0.95 g/mL at 25 °C[9]	No data available
Vapor Pressure	2.0 hPa (25 °C)[9]	No data available
Autoignition Temp.	377 °C[1][12]	No data available
Solubility in Water	1.6 g/100 mL (20 °C)[9]	No data available
Lower Explosive Limit	1.05%[4][12]	No data available
Upper Explosive Limit	9.8% - 12.1%[4][12]	No data available

Hazard Identification and GHS Classification

EEP is classified as a hazardous substance under the Globally Harmonized System (GHS).[4]
The primary hazard is its flammability.

GHS Classification: Ethyl 3-ethoxypropionate

- Physical Hazard: Flammable Liquids, Category 3.[6][7][11]
- Signal Word: Warning[6][7][11]
- Hazard Statements:
 - H226: Flammable liquid and vapor.[7]
- Other Potential Hazards:
 - May form explosive peroxides (EUH019).[15]
 - Repeated exposure may cause skin dryness or cracking (EUH066).[7][15]
 - Inhalation of vapors may cause drowsiness and dizziness.[4]
 - Causes eye irritation.[4][14]
 - May be harmful if swallowed, with a risk of aspiration into the lungs.[4]

For the parent compound, **3-ethoxypropionic acid**, GHS data indicates it is classified as causing serious eye damage (H318).[5]

The Causality of Hazards: Peroxide Formation

A critical, and sometimes overlooked, hazard associated with EEP is its potential to form explosive peroxides.[7][15] This phenomenon is common in ethers and related compounds. The causality is a free-radical reaction with atmospheric oxygen, which is often initiated by light.

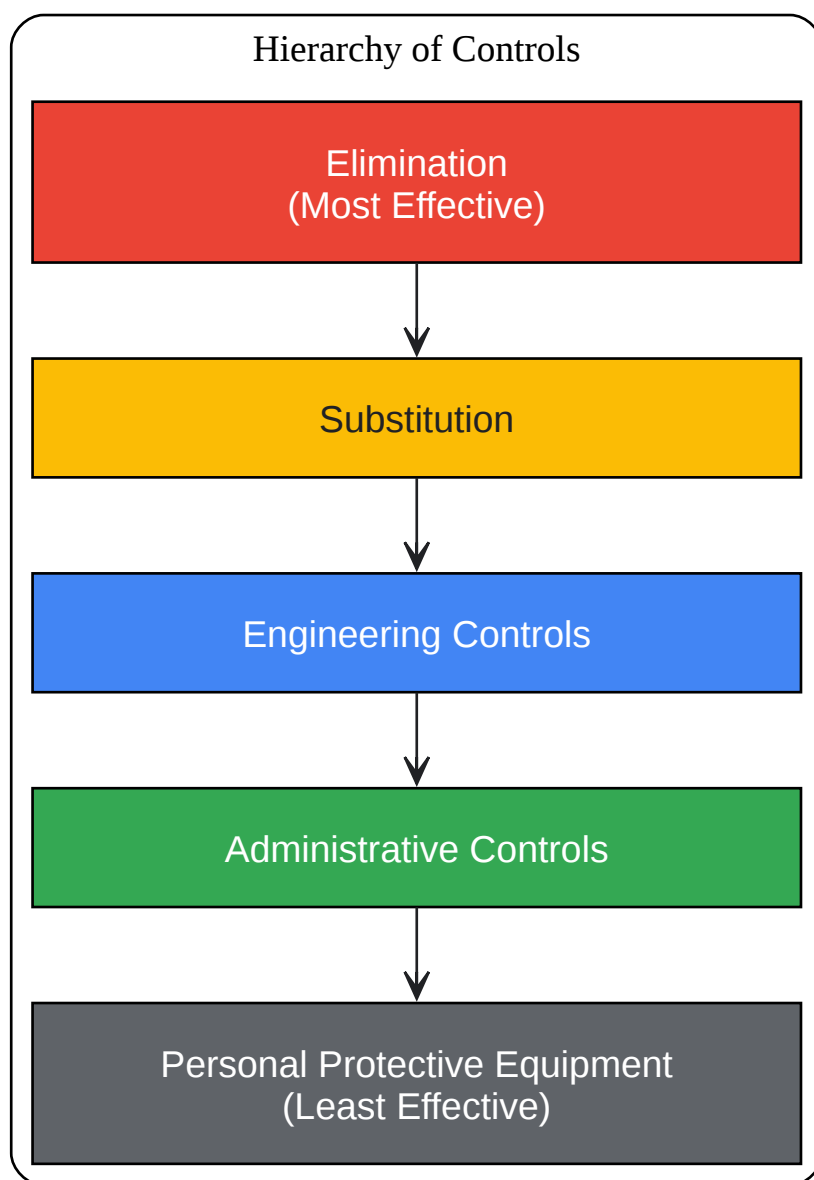
Mechanism Insight: The ether linkage in the EEP molecule is susceptible to autoxidation. A hydrogen atom on the carbon adjacent to the ether oxygen can be abstracted, forming a radical. This radical then reacts with molecular oxygen (O₂) to form a hydroperoxide. Over time, these peroxides can accumulate and, if concentrated by distillation or evaporation, can detonate with heat, shock, or friction.

Therefore, the following precautions are not merely procedural but are direct countermeasures to this chemical reactivity:

- **Storage:** Store containers tightly closed and in a cool, dark place to inhibit photo-initiated peroxide formation.[\[6\]](#)[\[11\]](#)
- **Inert Atmosphere:** If prolonged storage of a partially used container is expected, purging the headspace with an inert gas like nitrogen is a prudent measure to displace oxygen.[\[3\]](#)[\[12\]](#)
- **Date and Test:** Containers should be dated upon receipt and upon opening.[\[4\]](#) Periodic testing for the presence of peroxides is recommended for older containers, especially before distillation.[\[6\]](#) Do NOT distill to dryness.[\[4\]](#)

Engineering Controls & Personal Protection: A Hierarchical Approach

To mitigate the risks associated with EEP, a hierarchical system of controls must be implemented. This approach prioritizes the most effective measures first.



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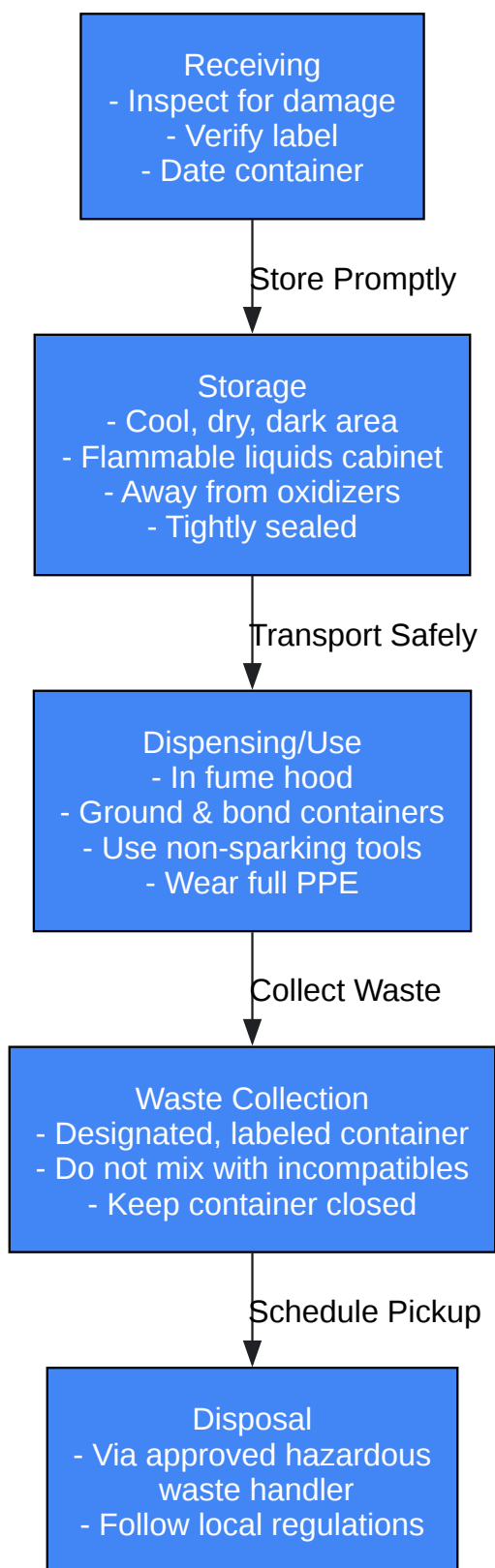
Caption: The Hierarchy of Controls prioritizes safety measures.

- Engineering Controls (Primary Barrier): These are physical changes to the workspace to isolate personnel from the hazard.
 - Ventilation: All handling should occur in a well-ventilated area.[6][7] Use a chemical fume hood or local exhaust ventilation where vapors or mists may be generated.[6][8]

- Explosion-Proof Equipment: Due to the flammability risk, all electrical equipment (stirrers, lights, refrigerators) in the handling area must be explosion-proof.[6][7][11][15]
- Grounding and Bonding: To prevent static electricity discharge, which can ignite flammable vapors, containers must be grounded and bonded during transfer operations.[6][7][11][15]
- Safety Stations: An eyewash station and safety shower must be readily accessible in the immediate work area.[6][7]
- Personal Protective Equipment (PPE) (Secondary Barrier): PPE is essential but should never be the sole means of protection.
 - Eye/Face Protection: Wear chemical splash goggles that meet standards like EU EN166 or OSHA 29 CFR 1910.133.[7] A face shield may be required for larger quantities or splash-prone operations.[6]
 - Hand Protection: Wear chemically resistant gloves.[6][16] The choice of material (e.g., Neoprene, PVC, Viton) depends on the specific operation and duration of contact.[16] For prolonged contact, a glove with a higher protection class (breakthrough time >240 minutes) is recommended.[4] Always inspect gloves before use and wash hands thoroughly after removal.[4]
 - Skin and Body Protection: A lab coat or chemically resistant apron should be worn.[4] For larger-scale work, chemical-resistant coveralls and boots may be necessary.[6]
 - Respiratory Protection: If engineering controls cannot maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.[4][6]

Safe Handling and Storage Protocols

A systematic workflow is critical to ensuring safety at every stage of the chemical's lifecycle.



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Caption: Systematic workflow for handling Ethyl 3-ethoxypropionate.

Step-by-Step Handling Methodology:

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any signs of damage or leakage.
 - Verify the label matches the order and the SDS.
 - Write the date of receipt on the container. This is the first step in tracking the age of the chemical to manage peroxide risk.[\[4\]](#)
- Storage:
 - Store in a dedicated, approved flammable liquid storage cabinet or room.[\[14\]](#)
 - The storage area must be cool, dry, dark, and well-ventilated.[\[6\]](#)[\[7\]](#)[\[11\]](#) Keep away from heat, sparks, open flames, and direct sunlight.[\[6\]](#)[\[7\]](#)[\[11\]](#)
 - Store away from incompatible materials, particularly strong oxidizing agents and strong bases.[\[6\]](#)[\[11\]](#)[\[17\]](#)
 - Ensure containers are kept tightly closed to prevent vapor escape and peroxide formation.[\[6\]](#)[\[7\]](#)[\[11\]](#) Opened containers should not be stored for more than 12 months.[\[4\]](#)
- Dispensing and Use:
 - Always wear the appropriate PPE as detailed in Section 4.
 - Conduct all transfers and experiments within a chemical fume hood.
 - Use only non-sparking tools made from materials like brass or bronze.[\[6\]](#)[\[7\]](#)[\[15\]](#)
 - When transferring from a larger container (e.g., drum) to a smaller one, ensure both containers are electrically bonded and grounded to dissipate static charge.[\[6\]](#)[\[7\]](#)[\[15\]](#)
 - Avoid all personal contact, including inhalation of vapors.[\[4\]](#) Wash hands thoroughly after handling.[\[6\]](#)[\[7\]](#)

- Waste Disposal:
 - Collect waste EEP in a designated, properly labeled hazardous waste container.
 - Disposal must be conducted in accordance with all local, state, and federal regulations.^[6]^[7] This typically involves disposal via a licensed chemical waste management company.^[11]^[17]
 - Do not dispose of EEP down the drain.^[6]^[15]

Emergency Procedures

Immediate and correct response during an emergency is vital.

Table 2: Emergency Response Protocols

Scenario	Response Protocol
Inhalation	1. Remove the victim to fresh air immediately.[7] [11] 2. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[7] 3. Seek immediate medical attention.[7][11]
Skin Contact	1. Immediately remove all contaminated clothing.[4][7][11] 2. Flush the affected skin area with large amounts of water for at least 15 minutes. Use soap if available.[4][7][16] 3. Seek medical attention if irritation persists.[11][16]
Eye Contact	1. Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[4][7][11] 2. Remove contact lenses if present and easy to do.[11] 3. Seek immediate medical attention, preferably from an ophthalmologist.[7][16]
Ingestion	1. Do NOT induce vomiting, as aspiration into the lungs is a significant hazard.[7][16][18] 2. Rinse the mouth with water.[7][11] 3. Seek immediate medical attention.[7][11]
Minor Spill	1. Remove all ignition sources from the area.[4] [7] 2. Ensure adequate ventilation. 3. Absorb the spill with a non-combustible, inert material such as sand, earth, or vermiculite.[6][8][15] 4. Collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal.[15][16]
Major Spill	1. Evacuate all non-essential personnel from the area and move upwind.[4] 2. Alert emergency responders.[4] 3. Eliminate all ignition sources if it can be done safely.[16] 4. Contain the spill using dikes to prevent it from entering drains or waterways.[12][15] 5. Only personnel with

appropriate training and PPE should attempt to clean up.

Fire

1. Suitable Extinguishing Media: Dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[6][7][15] 2. Unsuitable Media: Do not use a direct water jet, as it may scatter the burning liquid and spread the fire.[6][11][15] Water spray can be used to cool fire-exposed containers.[12][17] 3. Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[6][7][15] 4. Hazards: Vapors are heavier than air and may travel to an ignition source.[15][18] Containers may explode when heated.[6][17][18] Combustion produces toxic carbon oxides.[6][7][17]

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